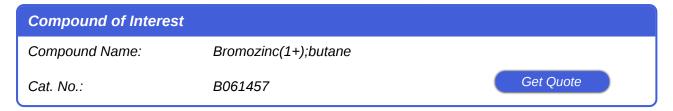


Application Notes and Protocols: Functional Group Tolerance of n-Butylzinc Bromide in Synthesis

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Introduction

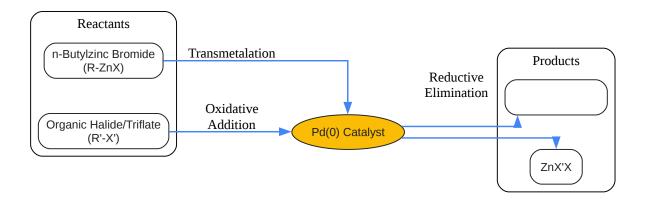
n-Butylzinc bromide is a versatile organozinc reagent increasingly utilized in organic synthesis, particularly in palladium-catalyzed Negishi cross-coupling reactions. Its moderate reactivity, compared to more aggressive organometallic reagents like Grignard or organolithium compounds, imparts a high degree of functional group tolerance. This chemoselectivity makes n-butylzinc bromide an invaluable tool for the construction of complex molecules, allowing for the formation of carbon-carbon bonds without the need for extensive protecting group strategies. These application notes provide a comprehensive overview of the functional group compatibility of n-butylzinc bromide, supported by quantitative data and detailed experimental protocols.

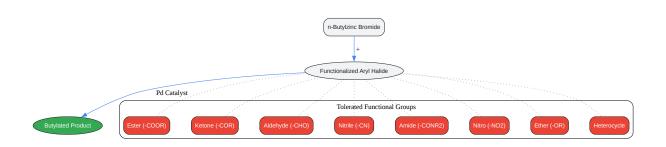
Core Application: Negishi Cross-Coupling

The primary application of n-butylzinc bromide is in the Negishi cross-coupling reaction, where it serves as the nucleophilic partner to couple with various organic electrophiles, most commonly aryl, heteroaryl, and vinyl halides or triflates. The reaction is typically catalyzed by a palladium(0) complex.

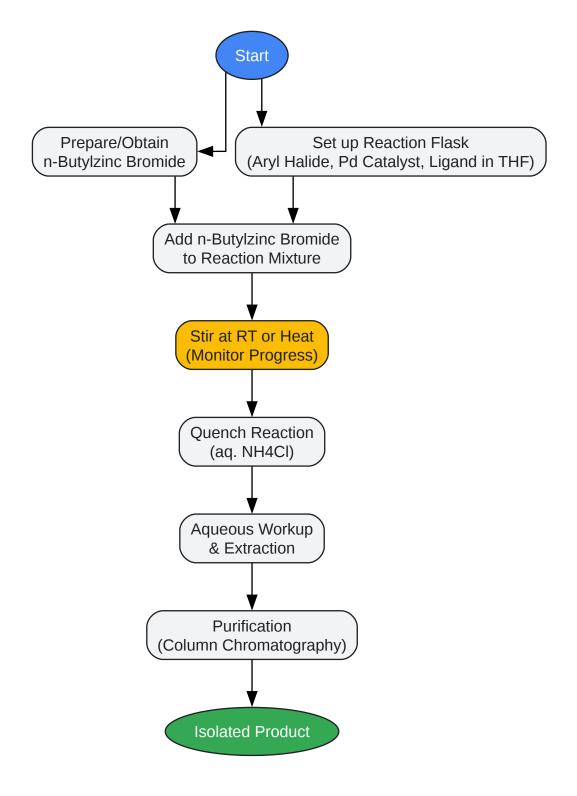
A general schematic for the Negishi cross-coupling reaction is presented below:











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